

Assessing the environmental benefits of ammonium thiosulfate over cyanide leaching

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Compound of Interest

Compound Name: Ammonium thiosulfate

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A Greener Approach to Gold Extraction: Ammonium Thiosulfate vs. Cyanide Leaching

A Comparative analysis of the environmental performance of **ammonium thiosulfate** and cyanide in gold leaching processes reveals significant advantages for the thiosulfate-based method, particularly in terms of toxicity and waste management. While cyanide has long been the industry standard due to its efficiency, growing environmental concerns have spurred the adoption of safer alternatives like **ammonium thiosulfate**.

The primary environmental benefit of **ammonium thiosulfate** lies in its significantly lower toxicity compared to the highly poisonous sodium cyanide traditionally used in gold mining.^[1] This fundamental difference has profound implications for workplace safety, ecosystem protection, and the long-term environmental liability of mining operations. While challenges remain in optimizing the efficiency and cost-effectiveness of thiosulfate leaching, ongoing research and development continue to enhance its viability as a more sustainable choice for the future of gold production.

This guide provides a detailed, evidence-based comparison of the environmental and operational aspects of **ammonium thiosulfate** and cyanide leaching, aimed at researchers, scientists, and professionals in the field.

Quantitative Comparison of Leaching Processes

The following table summarizes key quantitative data comparing the performance and environmental impact of **ammonium thiosulfate** and cyanide leaching, based on experimental findings.

Parameter	Ammonium Thiosulfate Leaching	Cyanide Leaching	Source(s)
Gold Recovery Efficiency	69.6% - >99% (ore dependent and under optimized conditions)	~95% (efficiently leaches fine gold particles)	[2][3][4]
Acute Toxicity (Lixiviant)	LC50 (Ammonia component): 8.2 mg/L (Pimephales promelas, 96h); Sodium Thiosulfate component is of low toxicity concern.	Highly toxic to aquatic life.	[5]
Effluent Composition	Contains ammonium, thiosulfate, sulfate, and copper complexes. Lower concentrations of hazardous substances.	Contains free cyanide, metal-cyanide complexes (e.g., with iron, copper, zinc), cyanate, and thiocyanate.	
Wastewater Treatment	Focuses on ammonia removal and thiosulfate oxidation.	Requires complex and costly detoxification processes to break down cyanide compounds.	

Environmental Impact Assessment

The core of the environmental argument against cyanide leaching is its extreme toxicity. Accidental spills can have devastating consequences for aquatic ecosystems and downstream

communities. In contrast, **ammonium thiosulfate** is considered a non-toxic alternative. While ammonia, a key component of the thiosulfate process, is toxic to aquatic life, it is less persistent and can be managed through established wastewater treatment methods.

The waste streams generated by the two processes also differ significantly in their hazard profiles. Cyanide-containing tailings require meticulous and long-term management to prevent the release of toxic substances into the environment. Thiosulfate leaching waste, while requiring treatment to address ammonia and residual copper, does not pose the same level of acute, long-term toxic risk.

Caption: Environmental Impact Comparison of Leaching Agents.

Experimental Protocols

Detailed methodologies are crucial for replicating and validating research findings. The following sections outline typical experimental protocols for both **ammonium thiosulfate** and cyanide leaching of gold ores.

Ammonium Thiosulfate Leaching Protocol

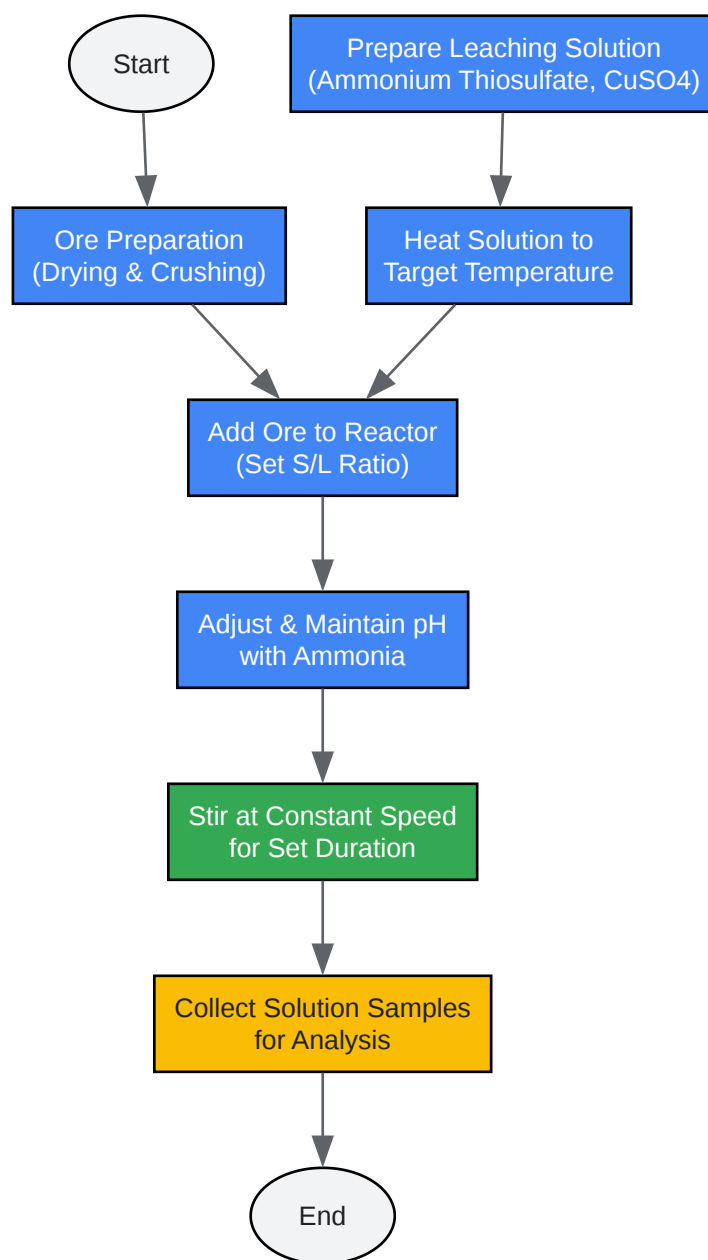
This protocol is based on studies investigating the optimization of gold and silver extraction from sulfide ores.

1. Materials and Reagents:

- Gold-bearing ore, dried and crushed to a desired particle size.
- **Ammonium thiosulfate** $((\text{NH}_4)_2\text{S}_2\text{O}_3)$
- Copper (II) sulfate (CuSO_4) as a catalyst.
- Ammonia solution (NH_3) for pH control and complex formation.
- Distilled water.

2. Leaching Procedure:

- A known mass of the ore is placed in a glass reactor equipped with a mechanical stirrer and a pH meter, and situated in a heating mantle.
- A leaching solution is prepared by dissolving **ammonium thiosulfate** and copper sulfate in distilled water to achieve the desired concentrations (e.g., 0.05–0.5 M **ammonium thiosulfate** and 0.05–0.25 M CuSO_4).
- The leaching solution is heated to the target temperature (e.g., 40–60 °C).
- The ore is added to the heated solution at a specific solid-to-liquid ratio (e.g., 0.2-0.5).
- The pH of the slurry is adjusted and maintained within a specific range (e.g., 9-10.5) using the ammonia solution.
- The mixture is stirred at a constant speed (e.g., 300-400 rpm) for a set duration (e.g., 1–4 hours).
- Samples of the solution are withdrawn at regular intervals to be analyzed for gold concentration.



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Caption: **Ammonium Thiosulfate** Leaching Workflow.

Cyanide Leaching Protocol

This protocol outlines a typical laboratory procedure for gold extraction using cyanide.

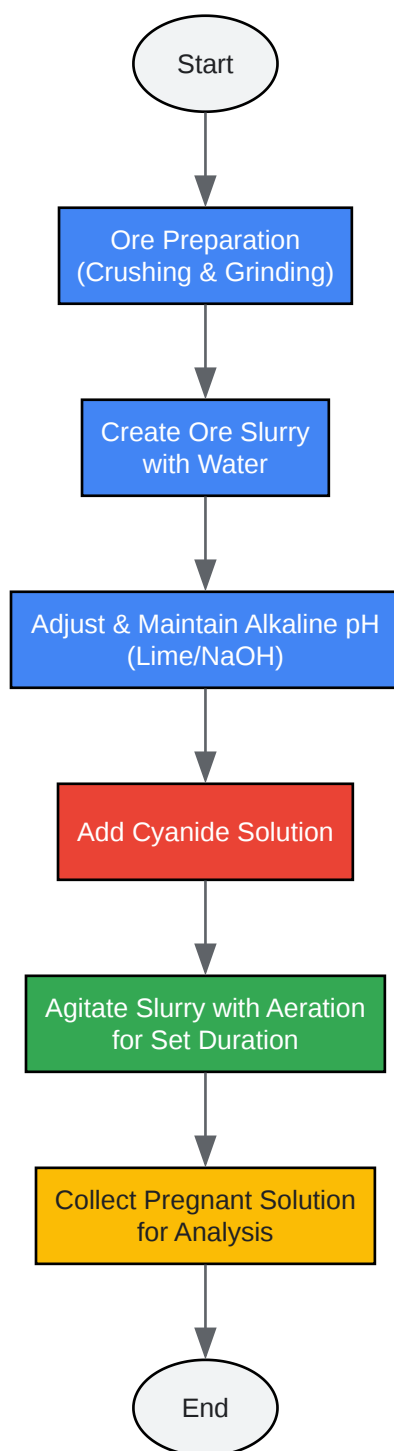
1. Materials and Reagents:

- Gold-bearing ore, crushed and ground to a specific particle size (e.g., -200 mesh).

- Sodium cyanide (NaCN) or potassium cyanide (KCN).
- Lime (CaO) or sodium hydroxide (NaOH) for pH control.
- Distilled water.

2. Leaching Procedure:

- A predetermined mass of finely ground ore is mixed with water to create a slurry of a specific density (e.g., 40-50% solids).
- The slurry is placed in an agitation vessel.
- The pH of the slurry is raised to and maintained at a specific alkaline level (e.g., 10.5-11) by adding lime or sodium hydroxide to prevent the formation of toxic hydrogen cyanide gas.
- A solution of sodium or potassium cyanide is added to achieve the desired concentration (e.g., 0.5-2.0 g/L NaCN).
- The slurry is agitated continuously for a specified period (e.g., 24-48 hours) while ensuring sufficient aeration, as dissolved oxygen is essential for the leaching reaction.
- Samples of the pregnant solution are taken periodically to monitor the progress of gold dissolution.



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Caption: Cyanide Leaching Workflow.

Conclusion

The transition from cyanide to **ammonium thiosulfate** in gold leaching represents a significant step towards a more environmentally responsible mining industry. The inherent low toxicity of the thiosulfate lixiviant and the less hazardous nature of its waste stream offer compelling advantages over the traditional cyanide process. While further research is needed to optimize the economic and operational aspects of thiosulfate leaching for all ore types, the clear environmental benefits position it as a leading alternative for sustainable gold production. For researchers and professionals in the field, focusing on enhancing the efficiency and reducing the operational costs of the **ammonium thiosulfate** process will be key to its widespread adoption and to mitigating the environmental footprint of gold mining.

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